

Bixafen: Properties and Environmental Fate

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Compound Focus: Bixafen

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The following table summarizes the key physicochemical properties and environmental fate parameters of **Bixafen**, which are fundamental to understanding its monitoring and behavior.

Property	Value / Description	Source / Context
Chemical Classification	SDHI (Succinate Dehydrogenase Inhibitor) Fungicide; Anilide	[1]
Water Solubility (at 20°C, pH 7)	0.49 mg/L	[1]
Octanol-Water Partition Coefficient (Log P)	3.3	[1]
Soil Dissipation Half-Life (DT ₅₀)	Ranges from 30.6 to 1235 days under field conditions	[2]
Potential for Accumulation	High, due to slow degradation rates in soil	[2]

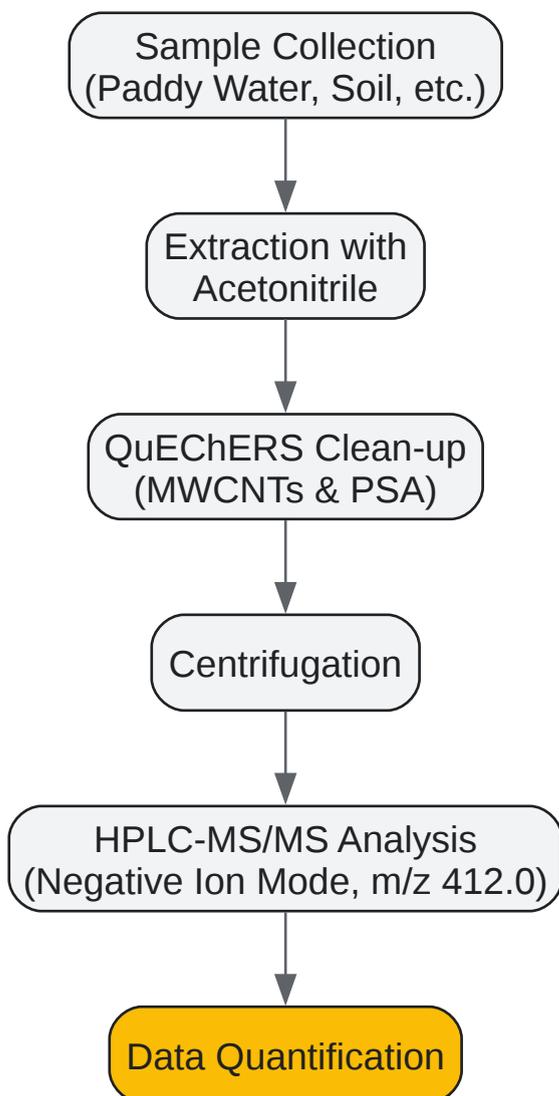
Analytical Methods for Bixafen Monitoring

A study focusing on paddy fields provides a detailed and validated protocol for determining **Bixafen** residues, which is adaptable for researchers.

Optimized HPLC-MS/MS Method with QuEChERS Pre-treatment [3]

- **Principle:** High-Performance Liquid Chromatography tandem Mass Spectrometry (HPLC-MS/MS) offers high sensitivity and selectivity.
- **Sample Preparation:** Uses a **QuEChERS** (Quick, Easy, Cheap, Effective, Rugged, and Safe) method.
- **Ionization Mode:** Negative ion mode.
- **Mass-to-Charge Ratio (m/z):** 412.0 [3].
- **Clean-up Sorbents:** Multi-walled carbon nanotubes (MWCNTs) and PSA were found most effective for paddy soil and water matrices [3].

The workflow for this analytical method can be visualized as follows:



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Method Performance [3] The established method was validated with the following results:

- **Linearity:** Excellent ($R^2 > 0.9991$).
- **Accuracy:** Recoveries ranged from 88.4% to 105.9% across different matrices.
- **Precision:** Relative standard deviations were between 1.2% and 9.2%.
- **Sensitivity:** Limit of Quantification (LOQ) was 10 µg/L in water and 10 µg/kg in soil, brown rice, and rice plants.

Realistic Environmental Exposure and Risk Assessment

A major multi-year monitoring program in Germany provides the most concrete data on **Bixafen**'s realistic exposure in agricultural soils.

Key Findings from the German Field Monitoring Program [2]

- **Study Scope:** Measured **Bixafen** concentrations in soil (0-30 cm depth) at 10 representative cereal fields over multiple years (up to 8 years of use history).
- **Purpose:** To verify the conservatism of regulatory Predicted Environmental Concentration in soil (PEC_{soil}) models.
- **Conclusion:** The model assumptions, particularly using the longest observed degradation half-life, provided a **conservative description** of the actual measured residue data.

Ecotoxicological Risk Assessment for Earthworms [2] The monitoring data was integrated with toxicity studies for a comprehensive risk assessment:

Assessment Tier	Study Type	Key Finding
Tier 1 (Laboratory)	Standard reproduction test with <i>Eisenia fetida</i>	Indicated a potential risk for the end-use product Skyway XPro.
Tier 2 (Field)	2.5-year field study with natural earthworm populations	Showed no unacceptable long-term effects on populations, even at 3x the recommended field rate and 5.2x the max concentration from monitoring.

Assessment Tier	Study Type	Key Finding
Overall Conclusion		An acceptable long-term risk of Bixafen-based fungicides to earthworms in cereal fields is concluded.

Identified Data Gaps and Research Directions

- **Limited Matrices:** The most robust monitoring data available is for **cereal field soils**. Comprehensive data for other matrices like groundwater, surface water, and sediment in various agricultural systems (beyond rice paddies) is not readily available in the searched literature.
- **Regional Focus:** The extensive monitoring and field effect studies are from European (German) conditions. Behavior and risk may differ under other climatic and soil conditions.
- **Analytical Scope:** The provided analytical method is specific to paddy environments. Its application to other crop systems would require further validation.

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References

1. Bixafen [sitem.herts.ac.uk]
2. Realistic exposure of the fungicide bixafen in soil and its toxicity and... [pmc.ncbi.nlm.nih.gov]
3. Analysis of Bixafen Residues, Degradation Dynamics, and ... [sciencedirect.com]

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